

Application Notes and Protocols for FD-1080 in Mouse Brain Imaging

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: FD-1080
Cat. No.: B12296719

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

FD-1080 is a novel small-molecule near-infrared II (NIR-II) fluorophore with both excitation and emission spectra in the NIR-II window (1000-1700 nm).[1][2][3] This property allows for deep-tissue, high-resolution in vivo imaging with reduced light scattering and autofluorescence compared to traditional NIR-I imaging (700-900 nm).[3][4][5] **FD-1080's** ability to penetrate intact skin, tissue, and the skull makes it a valuable tool for non-invasive cerebrovascular imaging in mice.[2][6][7]

This document provides detailed application notes and protocols for the utilization of **FD-1080** in mouse brain imaging, summarizing key quantitative data and outlining experimental workflows.

Physicochemical Properties and Spectral Characteristics

FD-1080 is a heptamethine cyanine-based dye designed for stability and water solubility.[1][2] Its key spectral properties are summarized in the table below. The quantum yield of **FD-1080** can be significantly enhanced when complexed with fetal bovine serum (FBS), which is a crucial consideration for in vivo applications.[1][2]

Property	Value	Reference
Excitation Maximum	~1046 nm - 1064 nm	[1][3]
Emission Maximum	~1080 nm	[1][3]
Quantum Yield (in ethanol)	0.31%	[1][2]
Quantum Yield (with FBS)	5.94%	[1][2]

Mechanism of Action for Imaging

FD-1080 functions as a vascular imaging agent. Following intravenous administration, it circulates within the bloodstream, allowing for the visualization of blood vessels. Its NIR-II fluorescence properties enable deep penetration of excitation and emission light through tissues, including the skull, providing high-resolution images of the cerebral vasculature.[2][4][6]

Experimental Protocols

Reagent Preparation

1. **FD-1080** Stock Solution (10 mM):

- Dissolve **FD-1080** in dimethyl sulfoxide (DMSO).
- Aliquot and store at -20°C or -80°C in the dark.[6]

2. **FD-1080**-FBS Complex Working Solution (80 µM):

- Dilute the 10 mM **FD-1080** stock solution in sterile phosphate-buffered saline (PBS) containing fetal bovine serum (FBS). The final concentration of **FD-1080** should be 80 µM.
- The FBS helps to increase the quantum yield of **FD-1080**. [1][2]

- Filter the working solution through a 0.2 μm filter before use.[6]

Animal Preparation and Administration

1. Animal Model:

- Nude mice are often used for in vivo imaging to minimize light absorption and scattering by fur.[2]

2. Anesthesia:

- Anesthetize the mouse using a suitable anesthetic agent (e.g., isoflurane). The choice of anesthetic is critical as it can affect physiological parameters.

3. Administration:

- Administer 200 μL of the 80 μM **FD-1080**-FBS working solution via intravenous (tail vein) injection.[6]

In Vivo Brain Imaging

1. Imaging System:

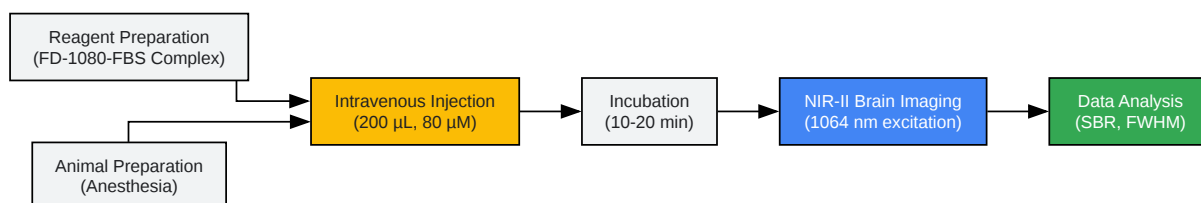
- An in vivo imaging system equipped for NIR-II fluorescence detection is required. This includes:
 - A laser for excitation at 1064 nm.
 - An InGaAs camera or a similar detector sensitive in the NIR-II range.
 - A long-pass filter (e.g., 1100 nm or 1300 nm) to block excitation light and autofluorescence.[4][8]

2. Imaging Procedure:

- Position the anesthetized mouse on the imaging stage.
- Commence imaging 10-20 minutes after the intravenous injection of the **FD-1080**-FBS complex.[6]

- Acquire images of the mouse brain through the intact skull.

The following diagram illustrates the experimental workflow for mouse brain imaging using **FD-1080**.



[Click to download full resolution via product page](#)

Experimental workflow for **FD-1080** mouse brain imaging.

Data Presentation

The performance of **FD-1080** for in vivo mouse brain imaging can be quantified by metrics such as the signal-to-background ratio (SBR) and the full width at half-maximum (FWHM) of blood vessels. Higher SBR indicates better image contrast, while a smaller FWHM signifies higher spatial resolution.

Quantitative Imaging Performance

Target	Excitation Wavelength	SBR	FWHM (mm)	Reference
Hindlimb Vasculature	1064 nm	4.32	0.47	[1]
Hindlimb Vasculature	< 1064 nm	1.9 - 2.2	-	[1]
Sagittal Sinus Vessel	1064 nm	-	0.65	[1]
Sagittal Sinus Vessel	808 nm	-	1.43	[1]

Discussion and Applications

FD-1080 provides a powerful, non-invasive method for high-resolution imaging of the cerebrovasculature in living mice. The ability to image through the intact skull eliminates the need for invasive craniotomy procedures, reducing animal stress and allowing for longitudinal studies in the same animal.

Potential applications for **FD-1080** in mouse brain imaging include:

- **Basic Neuroscience Research:** Studying cerebral blood flow and vascular morphology under normal physiological conditions.
- **Disease Modeling:** Investigating vascular changes in models of stroke, traumatic brain injury, neurodegenerative diseases, and brain tumors.
- **Drug Development:** Assessing the effects of therapeutic agents on cerebral vasculature and blood-brain barrier integrity.

Conclusion

FD-1080 is a promising NIR-II fluorescent probe for non-invasive, high-resolution imaging of the mouse brain vasculature. The protocols and data presented here provide a foundation for researchers to incorporate this technology into their studies of cerebral physiology and pathology. The superior tissue penetration and signal-to-background ratio offered by **FD-1080** under 1064 nm excitation open new avenues for dynamic and longitudinal in vivo brain imaging.[2]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Frontiers | Organic Fluorophores for 1064 nm Excited NIR-II Fluorescence Imaging \[frontiersin.org\]](#)

- [2. An Efficient 1064 nm NIR-II Excitation Fluorescent Molecular Dye for Deep-Tissue High-Resolution Dynamic Bioimaging - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
- [6. FD-1080 | fluorophore | CAS# 1151666-58-8 | in vivo imaging | InvivoChem \[invivochem.com\]](#)
- [7. medchemexpress.com \[medchemexpress.com\]](#)
- [8. researchgate.net \[researchgate.net\]](#)
- To cite this document: BenchChem. [Application Notes and Protocols for FD-1080 in Mouse Brain Imaging]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12296719/docs#application-notes-and-protocols-for-fd-1080-in-mouse-brain-imaging\]](https://www.benchchem.com/product/b12296719/docs#application-notes-and-protocols-for-fd-1080-in-mouse-brain-imaging)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check